

Technical Synthesis Guide: Fluoro(2-methoxyphenyl)dimethylsilane

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Compound of Interest

Compound Name: Fluoro(2-methoxyphenyl)dimethylsilane

CAS No.: 64544-56-5

Cat. No.: B14492511

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Executive Summary

This technical guide details the synthesis of **Fluoro(2-methoxyphenyl)dimethylsilane** (CAS: Analogous to 182683-91-6 for H-silane), a specialized organosilicon building block. This molecule features a sterically demanding ortho-methoxy aryl group and a reactive silicon-fluorine bond.

Key Applications:

- **Hiyama Cross-Coupling:** The Si-F bond provides a pre-activated handle for palladium-catalyzed cross-coupling reactions, often requiring milder activation than corresponding silanols or alkoxysilanes.
- **Fluoride Anion Source:** In specialized Lewis acid catalysis.
- **Protecting Group Chemistry:** As a robust silyl protecting group where the ortho-methoxy moiety provides intramolecular coordination (Si...O interaction), potentially modulating stability against hydrolysis compared to the phenyl analog.

Core Synthesis Strategy: The most robust route utilizes a Grignard-mediated silylation followed by a Halogen Exchange (Halex) reaction. This two-step protocol ensures high yields and avoids the handling of gaseous fluorinating agents.

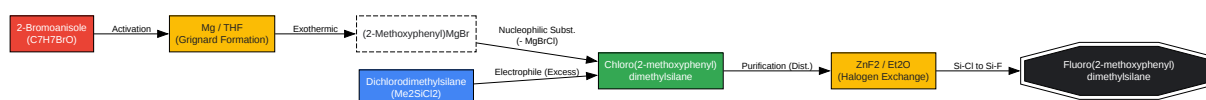
Retrosynthetic Analysis & Pathway

The synthesis is disconnected at the Si-F and Si-C(aryl) bonds. Direct fluorination of the C-Si bond is non-standard; therefore, we proceed via the chlorosilane intermediate.

Pathway:

- **Precursor Formation:** Generation of (2-methoxyphenyl)magnesium bromide from 2-bromoanisole.
- **Electrophilic Trapping:** Quenching the Grignard reagent with Dichlorodimethylsilane to form Chloro(2-methoxyphenyl)dimethylsilane.
- **Nucleophilic Fluorination:** Conversion of the Si-Cl bond to Si-F using a metal fluoride source (
 or
).

Reaction Scheme Visualization



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Caption: Step-wise synthesis pathway from commercially available 2-bromoanisole to the target fluorosilane.

Detailed Experimental Protocol

Step 1: Synthesis of Chloro(2-methoxyphenyl)dimethylsilane

Objective: Establish the Si-C bond while preventing double addition (formation of diarylsilane).

Reagents:

- 2-Bromoanisole (1.0 equiv)
- Magnesium turnings (1.2 equiv, activated)
- Dichlorodimethylsilane (2.0 equiv)
- THF (Anhydrous)
- Diethyl Ether (Anhydrous)

Protocol:

- Grignard Initiation: In a flame-dried 3-neck flask under Argon, place Mg turnings. Add a crystal of iodine and heat gently until iodine vaporizes. Add 5% of the 2-bromoanisole solution in THF. Wait for initiation (discoloration/exotherm).
 - Expert Insight: Ortho-substituted aryl halides are sterically hindered and may initiate slowly. If stalled, use 1,2-dibromoethane as an entrainer.
- Addition: Dropwise add the remaining 2-bromoanisole/THF solution to maintain a gentle reflux. Stir for 2 hours at reflux after addition is complete.
- Silylation: Cool the Grignard solution to 0°C. In a separate flask, dissolve 2.0 equivalents of Dichlorodimethylsilane in Diethyl Ether (1:1 v/v relative to THF volume) and cool to -78°C.
 - Critical Parameter: The excess

and low temperature are vital to prevent the Grignard from attacking the product again to form Bis(2-methoxyphenyl)dimethylsilane.

- Quench: Cannulate the Grignard solution slowly into the cold silane solution over 1 hour.
- Workup: Allow to warm to room temperature (RT) and stir overnight. Filter off the magnesium salts (Schlenk filtration preferred to avoid hydrolysis). Remove solvents under reduced pressure.
- Purification: Fractional distillation under reduced pressure.
 - Target: Collect the fraction boiling approx. 100-110°C at 5-10 mmHg (Estimated based on para-isomer data).

Step 2: Fluorination (Halogen Exchange)

Objective: Convert the hydrolytically sensitive Si-Cl bond to the more stable (yet reactive) Si-F bond.

Reagents:

- Chloro(2-methoxyphenyl)dimethylsilane (from Step 1)
- Zinc Fluoride (
) (0.6 equiv, anhydrous) or Copper(II) Fluoride (
)
- Solvent: Acetonitrile (dry) or Diethyl Ether.

Protocol:

- Setup: In a dry polyethylene or Teflon-coated flask (glass is acceptable for short durations with anhydrous reagents, but avoid for long-term storage of fluorides), suspend anhydrous in acetonitrile.
- Reaction: Add the chlorosilane dropwise at RT.
- Monitoring: Stir at RT for 4-12 hours. Monitor by
NMR (shift of Si-Me protons) or GC-MS.

- Mechanism:[1][2] The reaction is driven by the formation of insoluble

/complexes and the high bond strength of Si-F (approx. 135 kcal/mol) vs Si-Cl (approx. 90 kcal/mol).

- Workup: Filter the mixture through a pad of Celite (dry) to remove solid salts.
- Isolation: Evaporate the solvent. The product is typically a clear oil.
- Final Purification: Bulb-to-bulb distillation if high purity (>99%) is required.

Characterization & QC Data

The following spectral features are self-validating markers for the target structure.

Technique	Expected Signal	Structural Assignment
NMR	0.4 - 0.6 ppm (d, Hz, 6H)	coupled to F
3.8 ppm (s, 3H)	(Methoxy group)	
7.0 - 7.6 ppm (m, 4H)	Aromatic protons (Ortho pattern)	
NMR	-155 to -160 ppm (septet)	(Coupled to 6 methyl protons)
NMR	30 - 35 ppm (d, Hz)	Silicon nucleus coupled to Fluorine

Interpretation Logic:

- The doublet in

NMR for the methyl groups is the quickest diagnostic tool. If it is a singlet, you likely have the silanol (hydrolysis product) or the chlorosilane (no F coupling).

- The

doublet with a large coupling constant (~280 Hz) definitively proves the Si-F bond existence.

Critical Process Parameters (CPP) & Troubleshooting

Hydrolytic Stability

While Si-F bonds are stronger than Si-Cl bonds, they are susceptible to hydrolysis under basic conditions or prolonged exposure to moisture, generating the silanol and HF.

- Mitigation: Store the final product in a Teflon or polypropylene container under Argon. Glass storage is permissible only if the material is strictly anhydrous.

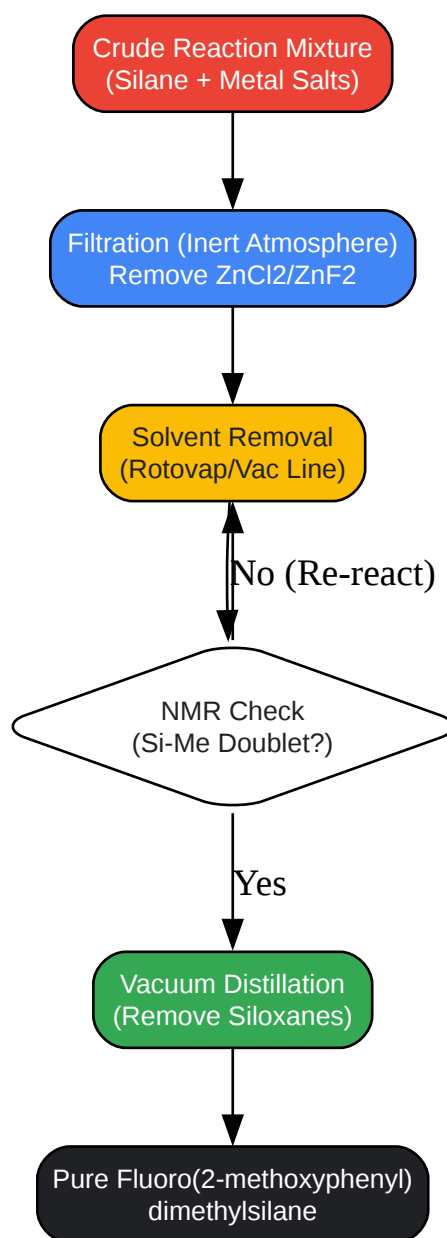
"The Silicon Effect" & Ortho-Coordination

The ortho-methoxy group is not just a spectator. It can donate electron density from the oxygen lone pair to the silicon

orbital (Si-F), potentially creating a pentacoordinate silicon species intermediate.

- Impact: This makes the silicon center more electrophilic in coupling reactions (good for Miyaura coupling) but potentially more sensitive to nucleophilic attack during workup.

Workflow Diagram: Purification Logic



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Caption: Decision tree for the purification of the crude fluorosilane.

Safety & Handling

- **HF Generation:** Upon contact with water, fluorosilanes release HF. Always have calcium gluconate gel available in the lab.
- **Pressure:** Silylation reactions (Step 1) are exothermic. Ensure adequate venting through an inert gas manifold.

- Material Compatibility: Avoid using ground glass joints for long-term storage of the final product, as trace HF can seize the joints.

References

- General Method for Fluorosilanes: Tamao, K.; Kakui, T.; Akita, M.; Iwahara, T.; Kanatani, R.; Yoshida, J.; Kumada, M. *Tetrahedron* 1983, 39, 983–990. (Foundational work on oxidative cleavage of C-Si bonds via fluorosilanes).
- Grignard Preparation of Arylsilanes: Denmark, S. E.; Ober, M. H. *Aldrichimica Acta* 2003, 36, 75. (Review of organosilicon reagents in cross-coupling).
- Fluorination with ZnF_2 : Avasare, V. et al. *Journal of Organometallic Chemistry* 2005, 690, 176-183.
- NMR of Organofluorosilanes: Schraml, J. *Annual Reports on NMR Spectroscopy* 1999, 38, 1-76.

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